

Chemical Identification and Properties

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Compound of Interest

Compound Name: Fmoc-D-Hse(Trt)-OH

Cat. No.: B557665

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Fmoc-D-Hse(Trt)-OH, with the CAS number 257886-01-4, is a protected amino acid derivative commonly used in solid-phase peptide synthesis (SPPS).^[1] The Fmoc (9-fluorenylmethyloxycarbonyl) group protects the alpha-amine, while the Trt (trityl) group protects the side-chain hydroxyl group of the D-homoserine.

A summary of its key chemical properties is presented below:

Property	Value	Source
Chemical Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-O-trityl-D-homoserine	^[1]
Molecular Formula	C ₃₈ H ₃₃ NO ₅	^[1] ^[2]
Molecular Weight	583.7 g/mol	^[1]
Appearance	White to off-white crystalline powder	^[2]
Purity	≥ 98.0%	^[2]
Storage Temperature	-20°C	^[1]

Application in Peptide Synthesis

Fmoc-D-Hse(Trt)-OH is a valuable building block for the incorporation of D-homoserine into peptide sequences via Fmoc-based solid-phase peptide synthesis. The Trityl protecting group

on the side chain is acid-labile and can be selectively removed under mild acidic conditions, allowing for subsequent on-resin modification of the hydroxyl group, such as phosphorylation or glycosylation.

Experimental Protocols

The following are generalized protocols for the use of **Fmoc-D-Hse(Trt)-OH** in peptide synthesis.

Standard Coupling Protocol in Fmoc SPPS

This protocol outlines the steps for incorporating an **Fmoc-D-Hse(Trt)-OH** residue into a growing peptide chain on a solid support.

Materials:

- Solid support (e.g., Rink Amide resin)
- **Fmoc-D-Hse(Trt)-OH**
- N,N-Dimethylformamide (DMF)
- 20% (v/v) Piperidine in DMF
- Coupling reagent (e.g., TBTU, HBTU)
- Base (e.g., N,N-Diisopropylethylamine - DIPEA)

Procedure:

- Resin Swelling: The resin is swelled in DMF in a reaction vessel.
- Fmoc Deprotection: The N-terminal Fmoc group of the resin-bound peptide is removed by treating it with 20% piperidine in DMF.
- Washing: The resin is thoroughly washed with DMF to remove residual piperidine and by-products.

- Amino Acid Activation: **Fmoc-D-Hse(Trt)-OH** is pre-activated in DMF using a coupling reagent (e.g., TBTU) and a base (e.g., DIPEA).
- Coupling: The activated amino acid solution is added to the resin, and the mixture is agitated until the coupling reaction is complete, which can be monitored by a colorimetric test (e.g., Kaiser test).
- Washing: The resin is washed again with DMF to remove excess reagents and by-products. These steps are repeated for each amino acid in the sequence.

Selective On-Resin Deprotection of the Trityl Group

This procedure allows for the removal of the Trt group from the homoserine side chain while the peptide remains attached to the solid support.

Materials:

- Peptide-resin containing Hse(Trt)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Scavenger (e.g., Triisopropylsilane - TIS)

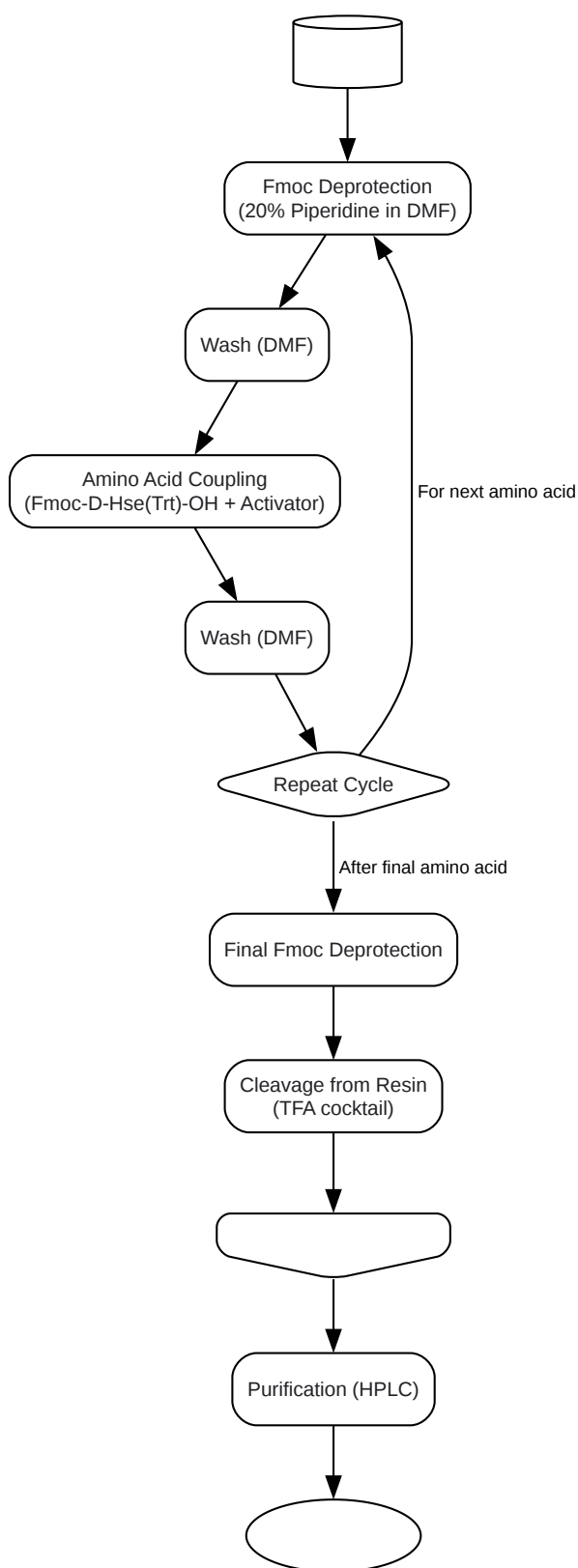
Procedure:

- The peptide-resin is swelled in DCM.
- A solution of 1% TFA in DCM, often containing a scavenger like 5% TIS, is added to the resin.
- The reaction is gently agitated for a short period (e.g., 2 x 2 minutes).
- The resin is then washed thoroughly with DCM to remove the cleaved trityl groups and residual acid.

Visualizations

Workflow for Peptide Synthesis

The following diagram illustrates the general workflow for solid-phase peptide synthesis, highlighting the incorporation of an amino acid derivative like **Fmoc-D-Hse(Trt)-OH**.

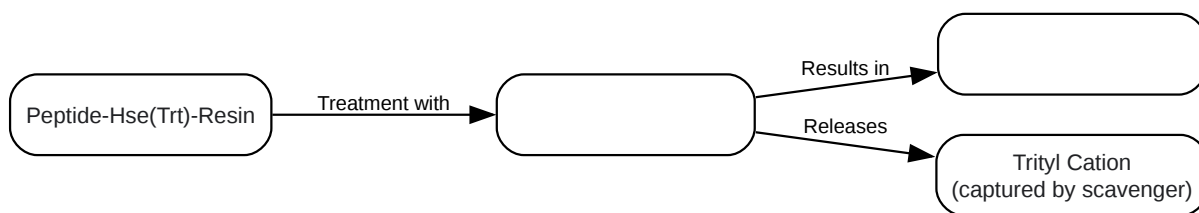


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Caption: General workflow for Fmoc solid-phase peptide synthesis.

Trityl Group Cleavage

This diagram illustrates the chemical logic of the selective removal of the Trt protecting group from the homoserine side chain.



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References

- 1. peptide.com [peptide.com]
- 2. chempep.com [chempep.com]
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